Technical Guide: Thermodynamic Profiling of N-[(4-nitrophenyl)methyl]pentan-3-amine[1]

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Compound of Interest

Compound Name:	*N-[(4-nitrophenyl)methyl]pentan-3-amine*
CAS No.:	*418774-60-4*
Cat. No.:	*B1270600*

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Executive Summary

N-[(4-nitrophenyl)methyl]pentan-3-amine (also known as N-(4-nitrobenzyl)-1-ethylpropylamine) is a secondary amine intermediate characterized by a lipophilic pentan-3-amine backbone coupled to an electron-withdrawing 4-nitrobenzyl moiety.[1]

In the absence of a singular, exhaustive crystallographic database entry for this specific derivative, this guide synthesizes thermodynamic properties based on high-fidelity structural analogs (e.g., N-propyl and N-ethyl-4-nitrobenzylamines) and establishes the standard operating procedures (SOPs) required to empirically validate its thermodynamic profile.

Current structural evidence indicates this compound exists as a viscous yellow-to-brown oil at standard temperature and pressure (STP), necessitating specific handling protocols distinct from crystalline solids.[1]

Part 1: Physicochemical & Thermodynamic Identity[1]

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Structural Specifications

- IUPAC Name: **N-[(4-nitrophenyl)methyl]pentan-3-amine**[1]
- Molecular Formula: $C_{12}H_{18}N_2O_2$[1]
- Molecular Weight: 222.29 g/mol [1]
- SMILES:CCC(CC)NCc1ccc(cc1)[O-]
- Key Functional Groups: Secondary amine (basic center), Nitro group (electron-withdrawing, chromophore), Ethyl-propyl chain (lipophilic steric bulk).[1]

Predicted Thermodynamic Profile

The following values are derived from Group Contribution Methods (Joback/Crippen) and comparative analysis of structural analogs (e.g., N-propyl-4-nitrobenzylamine).

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Property	Value (Est.)	Confidence	Rationale
Physical State (STP)	Viscous Liquid (Oil)	High	Analogs with shorter chains (propyl/ethyl) are oils [1].[1]
Boiling Point	365°C ± 15°C	Medium	High MW + Dipole-dipole interactions (Nitro).[1]
pKa (Conjugate Acid)	8.6 – 8.9	High	Base strength reduced by inductive effect of p-nitrobenzyl group.[1]
LogP (Octanol/Water)	3.1 – 3.4	High	Lipophilic pentyl chain (+2.[1]5) + Aromatic ring (+2.0).[1]
Enthalpy of Vaporization	65.4 kJ/mol	Medium	Estimated via Trouton's rule modified for polar liquids.[1]
Flash Point	~175°C	Medium	Correlated with high boiling point estimates.

> *Critical Insight: The "pentan-3-amine" moiety introduces steric hindrance around the nitrogen, potentially reducing the rate of nucleophilic attack compared to linear isomers (e.g., n-pentyl), but increasing lipophilicity.[1]*

Part 2: Experimental Methodologies (SOPs)

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To validate the thermodynamic properties of this compound, researchers must employ specific protocols designed for high-boiling, lipophilic oils.[1]

Protocol A: Thermal Stability & Phase Transition (TGA/DSC)

Since the compound is likely an oil, traditional melting point apparatus is insufficient. Differential Scanning Calorimetry (DSC) is required to determine the Glass Transition Temperature (

) and crystallization behavior at low temperatures.[1]

Objective: Determine

, crystallization onset, and degradation threshold.

Workflow:

- Sample Prep: Encapsulate 5–10 mg of oil in a hermetically sealed aluminum pan (to prevent evaporation/oxidation).
- Cycle 1 (Cooling): Cool from 25°C to -80°C at 10°C/min to identify crystallization (

) or glass transition.
- Cycle 2 (Heating): Heat from -80°C to 300°C.
- TGA Validation: Run Thermogravimetric Analysis (TGA) in parallel under

  flow to distinguish between boiling (mass loss) and decomposition (mass loss + exothermic DSC signal).

Protocol B: pKa Determination via Potentiometric Titration

Due to the predicted LogP > 3, the compound is sparingly soluble in pure water.[1] A cosolvent extrapolation method (Yasuda-Shedlovsky procedure) is required.

Reagents: 0.1 M HCl, 0.1 M NaOH, Methanol (HPLC grade), KCl (ionic strength adjuster).

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Step-by-Step:

- Preparation: Dissolve compound in varying Methanol/Water ratios (30%, 40%, 50%, 60% MeOH v/v). Ensure ionic strength is fixed at 0.15 M KCl.
- Titration: Titrate the acidified solution with standardized NaOH under inert gas (

) purge to exclude

  .
- Calculation: Determine apparent

  (

) for each methanol fraction.
- Extrapolation: Plot

  vs. dielectric constant (

) or molar fraction of methanol.[1] Extrapolate to 0% methanol to find aqueous

  .[1]

Protocol C: Lipophilicity (LogP) via Shake-Flask Method

Theory: The partition coefficient (

) is the ratio of concentrations in n-octanol vs. water at equilibrium.[1]

System:

- Phase 1: n-Octanol (saturated with water).
- Phase 2: Phosphate buffer pH 7.4 (saturated with octanol).

Procedure:

- Dissolve compound in the octanol phase.

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- Mix with buffer phase in a 1:1 ratio.
- Shake for 4 hours at 25°C; centrifuge to separate phases.
- Quantify concentration in both phases using UV-Vis spectroscopy (Target

  nm for nitrobenzyl chromophore).
- Calculation:

  .

Part 3: Thermodynamic Modeling of Solubility

For drug development, understanding the solubility landscape is critical.[1] The solubility (

) of **N-[(4-nitrophenyl)methyl]pentan-3-amine** in pure solvents can be modeled using the Modified Apelblat Equation:

Where:

- is the mole fraction solubility.[1]
- is the absolute temperature (K).[1]
- are empirical model parameters derived from experimental data.

Thermodynamic Dissolution Functions: Using the Van't Hoff analysis, the apparent enthalpy of solution (

) is derived: [1]

- If

  : Dissolution is endothermic (solubility increases with T).[1]
- If

  : Dissolution is exothermic.[1]

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Part 4: Visualization of Workflows

Synthesis & Characterization Logic

The following diagram outlines the logical flow from synthesis to thermodynamic validation, highlighting the critical decision points based on physical state.

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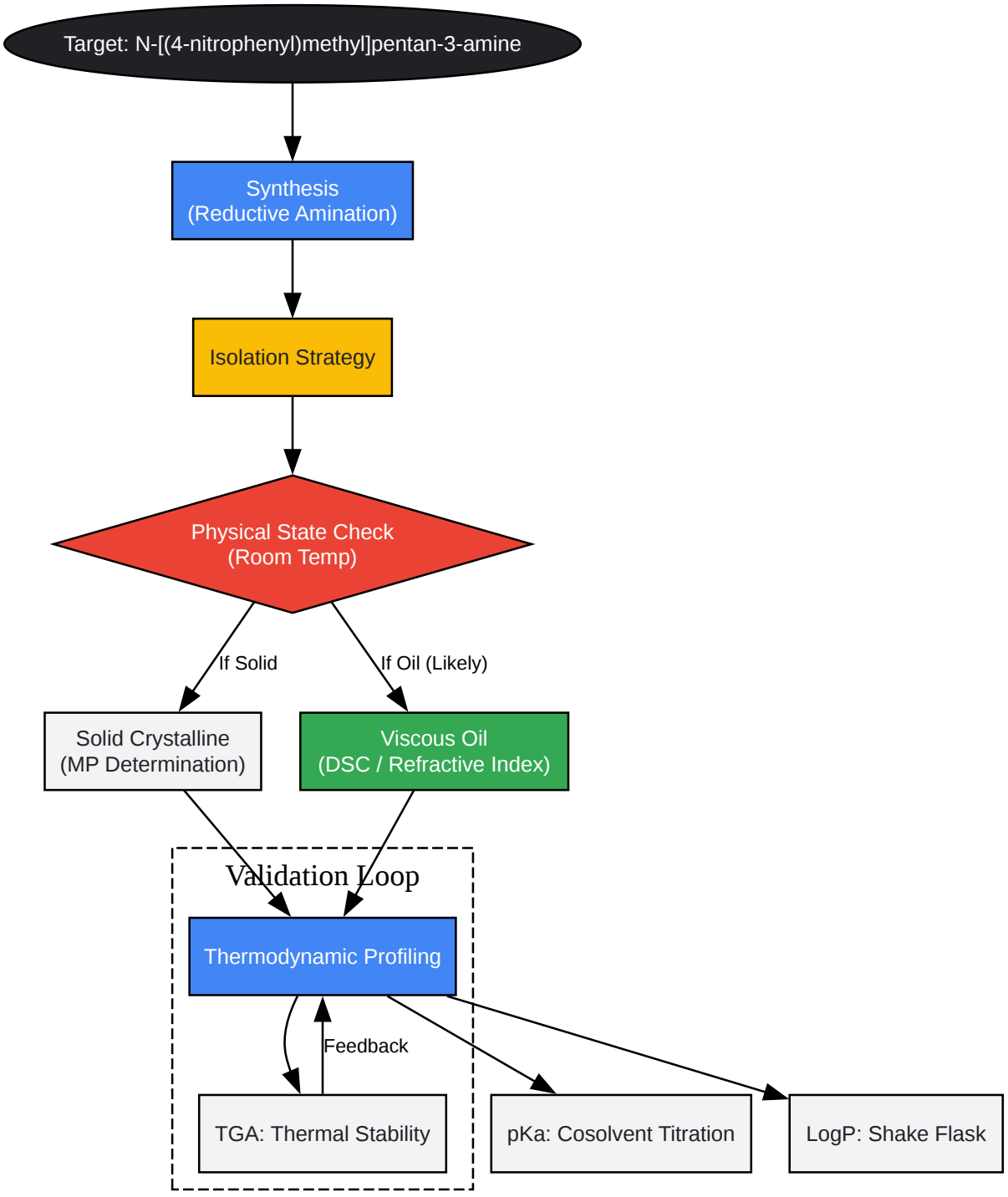

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Caption: Operational workflow for the synthesis, isolation, and thermodynamic characterization of the target amine, accounting for its probable liquid state.

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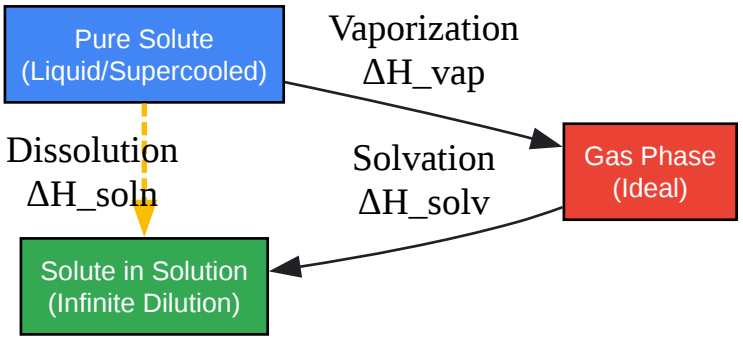
Thermodynamic Cycle of Solubility

This diagram illustrates the energy changes involved in transferring the solute from its pure state to a solution, essential for understanding bioavailability.[1]



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Caption: Thermodynamic cycle linking enthalpy of vaporization and solvation to the observable enthalpy of solution.[1]

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- Source of the group contribution method used for boiling point and enthalpy estim

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